

(R)-3-Hydroxypyrrolidin-2-one: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: (R)-3-Hydroxypyrrolidin-2-one

Cat. No.: B152327

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For Researchers, Scientists, and Drug Development Professionals

(R)-3-Hydroxypyrrolidin-2-one, a chiral building block utilized in the synthesis of various pharmaceutical compounds, requires careful handling due to its potential health hazards. This in-depth technical guide provides a comprehensive overview of its safety profile, handling procedures, and emergency protocols to ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

(R)-3-Hydroxypyrrolidin-2-one is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Based on available safety data sheets, the compound presents the following hazards:

- Skin Irritation: Causes skin irritation upon direct contact.
- Serious Eye Irritation: Can cause serious and potentially damaging eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled as a dust or powder.
- Acute Toxicity (Oral/Inhalation): Some sources suggest potential for harm if swallowed or inhaled, although specific quantitative data is limited.[\[1\]](#)

The Globally Harmonized System (GHS) classification for the closely related (S)-enantiomer includes warnings for skin irritation, serious eye irritation, and potential respiratory irritation.[\[2\]](#)

Due to the similar chemical structure, it is prudent to apply these warnings to the (R)-isomer as well.

Table 1: GHS Hazard Summary for (S)-3-Hydroxypyrrolidin-2-one

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Data for the (S)-enantiomer is presented as a conservative proxy in the absence of specific GHS data for the (R)-enantiomer.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **(R)-3-Hydroxypyrrolidin-2-one** is provided below. This information is crucial for understanding its behavior under various laboratory conditions.

Table 2: Physical and Chemical Properties of **(R)-3-Hydroxypyrrolidin-2-one**

Property	Value
Molecular Formula	C ₄ H ₇ NO ₂
Molecular Weight	101.10 g/mol
Appearance	White to Off-White Solid
CAS Number	77510-50-0
Melting Point	100-103 °C
Boiling Point	364 °C at 760 mmHg
Flash Point	174 °C
Density	1.292 g/cm ³
Solubility	Soluble in DMSO (Slightly), Methanol (Sparingly)

Toxicology and Exposure Limits

Quantitative toxicological data such as LD₅₀ (Lethal Dose, 50%) and LC₅₀ (Lethal Concentration, 50%) for **(R)-3-Hydroxypyrrolidin-2-one** are not readily available in public literature. Furthermore, specific occupational exposure limits, such as Permissible Exposure Limits (PEL) or Time-Weighted Averages (TWA), have not been established. In the absence of this data, it is imperative to handle this compound with a high degree of caution, assuming it to be potentially harmful upon acute or chronic exposure.

Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with **(R)-3-Hydroxypyrrolidin-2-one**. The following procedures are recommended:

Personal Protective Equipment (PPE)

A comprehensive set of PPE must be worn at all times when handling this compound.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye Protection	Chemical safety goggles or a face shield.[3][4]
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves should be inspected before use and changed immediately if contaminated.
Body Protection	A laboratory coat should be worn and buttoned. For procedures with a high risk of splashing, a chemical-resistant apron is recommended.[3]
Respiratory Protection	For procedures that may generate dust, a NIOSH-approved respirator should be used. Work should ideally be conducted in a well-ventilated area or a chemical fume hood.

General Handling Procedures

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation exposure.[5]
- Avoid the generation of dust.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.[6]
- Ensure that an eyewash station and safety shower are readily accessible.[4]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep away from incompatible materials such as strong oxidizing agents.
- Some sources recommend storage at 2-8°C.[8]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Table 4: First Aid Procedures

Exposure Route	Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [6]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [4] [6]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

- Small Spills: In the case of a small spill, and if it is safe to do so, absorb the material with an inert absorbent material. Place the contaminated material in a sealed container for disposal.
- Large Spills: For large spills, evacuate the area and contact the appropriate environmental health and safety personnel.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.[\[6\]](#)

Experimental Protocols

While specific experimental protocols will vary depending on the research application, the following provides a general methodology for the safe handling of **(R)-3-Hydroxypyrrolidin-2-one** as a solid reagent.

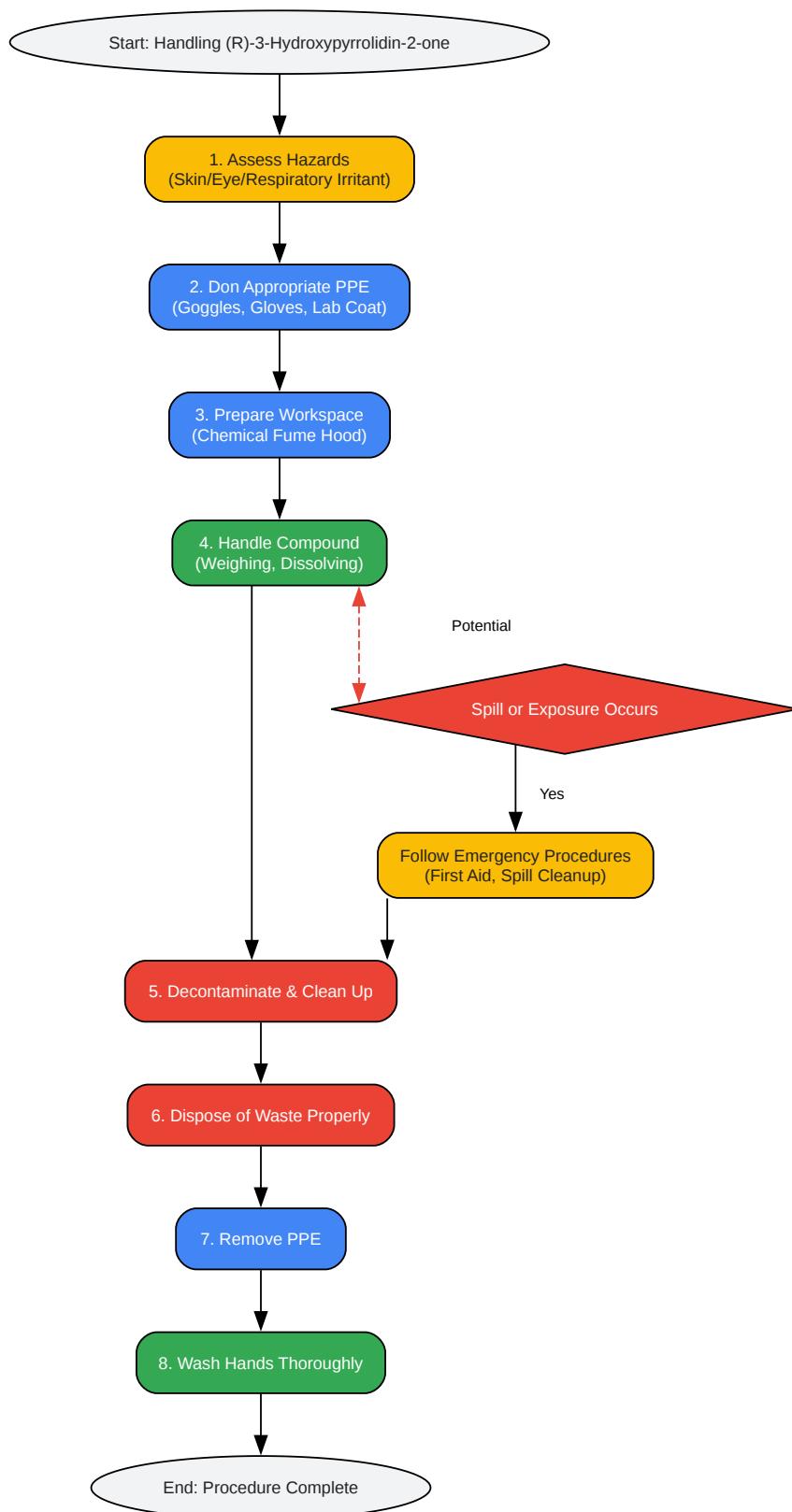
General Protocol for Weighing and Dissolving **(R)-3-Hydroxypyrrolidin-2-one**:

- Preparation:
 - Ensure all necessary PPE is correctly worn.
 - Designate a specific area within a chemical fume hood for handling the compound.
 - Prepare all necessary equipment (e.g., spatula, weigh boat, vial, solvent, vortex mixer).
- Weighing:
 - Tare a clean, dry weigh boat on an analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **(R)-3-Hydroxypyrrolidin-2-one** to the weigh boat using a clean spatula. Avoid creating dust.
 - Record the exact weight.
- Dissolving:
 - Carefully transfer the weighed solid into a labeled vial.
 - Using a pipette, add the appropriate solvent to the vial.
 - Securely cap the vial and mix using a vortex mixer until the solid is fully dissolved.
- Cleanup:
 - Wipe down the spatula and work surface with a damp cloth.
 - Dispose of the weigh boat and any other contaminated disposable materials in a designated hazardous waste container.
 - Remove and dispose of gloves properly, and wash hands thoroughly.

Visualizations

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(R)-3-Hydroxypyrrolidin-2-one** in a laboratory setting.

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Caption: A logical workflow for the safe handling of **(R)-3-Hydroxypyrrolidin-2-one**.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before handling any chemical.

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